

Chloro(chloromethyl)dimethylsilane physical properties (boiling point, density)

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Compound of Interest

Compound Name: *Chloro(chloromethyl)dimethylsilane*

Cat. No.: *B161097*

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Technical Guide: Physical Properties of Chloro(chloromethyl)dimethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **Chloro(chloromethyl)dimethylsilane** (CAS No. 1719-57-9), a versatile organosilicon compound. The data presented is compiled from various chemical suppliers and databases, offering a reliable reference for laboratory and research applications.

Core Physical Properties

Chloro(chloromethyl)dimethylsilane is a colorless to pale yellow liquid at room temperature. [1][2][3] It is recognized for its role as an important intermediate in the synthesis of silicone polymers and as a silane coupling agent.[2][3][4] The following table summarizes its primary physical constants, specifically its boiling point and density.

Data Presentation: Physical Constants

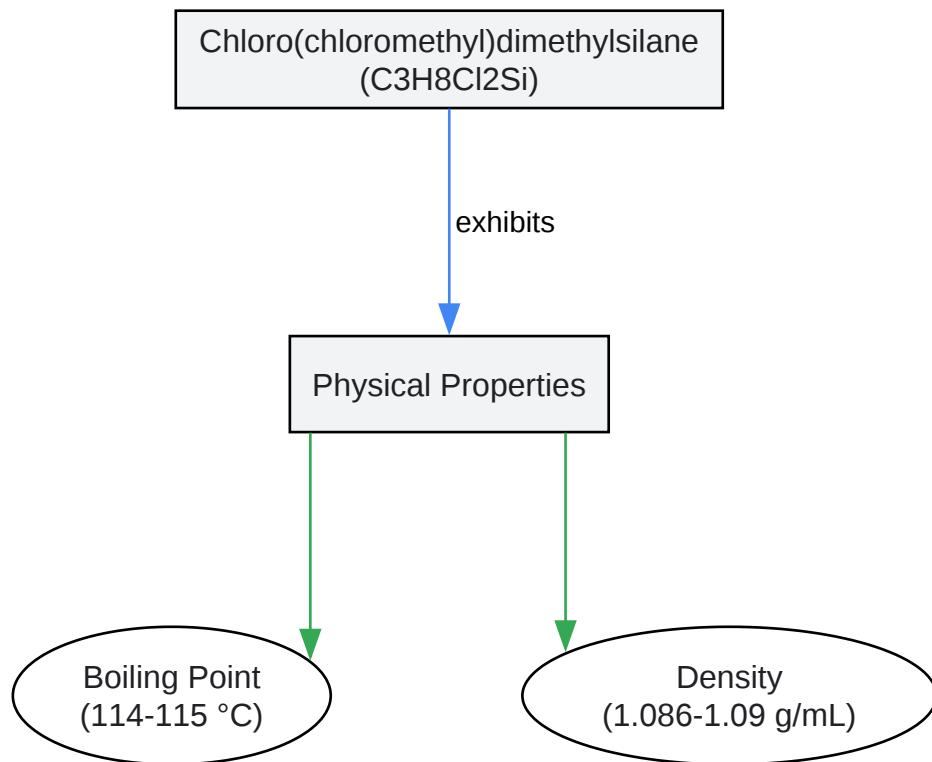
Physical Property	Value	Conditions	Source
Boiling Point	114 °C	at 752 mmHg	[3] [4] [5] [6] [7]
115 °C	Not specified		[1] [8] [9]
Density	1.086 g/mL	at 25 °C	[5] [6] [7]
1.09 g/mL	at 20 °C		[1] [8]
1.086 g/cm ³	Not specified		[2]

Experimental Protocols

The physical property data presented in this guide are referenced as literature values "(lit.)" by the primary sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Detailed experimental methodologies for the determination of the boiling point and density of **Chloro(chloromethyl)dimethylsilane** were not provided in the reviewed documentation. Standard analytical methods, such as distillation for boiling point determination and pycnometry or densitometry for density measurement, are presumed to have been employed. For rigorous research and development, it is recommended to either perform independent verification of these properties or consult the original literature if available.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical entity, **Chloro(chloromethyl)dimethylsilane**, and its fundamental physical properties.



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Caption: Relationship between **Chloro(chloromethyl)dimethylsilane** and its key physical properties.

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